

An In-depth Technical Guide to *p*-Nonylacetophenone: From Discovery to Modern Applications

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Compound of Interest

Compound Name: *p*-Nonylacetophenone

CAS No.: 37593-05-8

Cat. No.: B1585292

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Abstract

***p*-Nonylacetophenone**, a long-chain alkyl aryl ketone, represents a fascinating intersection of industrial chemistry, fragrance science, and potential biological activity. This technical guide provides a comprehensive overview of ***p*-nonylacetophenone**, beginning with its historical context rooted in the pioneering work of Friedel and Crafts. We delve into the foundational synthetic methodologies, primarily focusing on the robust and scalable Friedel-Crafts acylation, offering detailed experimental protocols and mechanistic insights. The guide further explores the physicochemical properties and spectroscopic characterization of ***p*-nonylacetophenone**, providing a framework for its identification and analysis. While its historical applications in perfumery are contextualized within the broader rise of synthetic aroma chemicals, we also examine contemporary research into the potential insect-repellent properties of related long-chain ketones. This document serves as an in-depth resource, bridging the gap between

historical discovery and modern scientific exploration of **p-nonylacetophenone** and its analogs.

Historical Context and Discovery

The story of **p-nonylacetophenone** is intrinsically linked to the development of modern organic chemistry, specifically the advent of reactions capable of forming carbon-carbon bonds on aromatic rings. While a definitive date for the first synthesis of **p-nonylacetophenone** is not readily available in historical records, its conceptual origins can be traced back to the groundbreaking work of Charles Friedel and James Crafts in 1877.^{[1][2]} Their discovery of the electrophilic substitution reaction, now famously known as the Friedel-Crafts reaction, opened the door for the synthesis of a vast array of aromatic ketones and alkylbenzenes.^{[3][4]}

The late 19th and early 20th centuries witnessed a surge in the synthesis of novel chemical compounds, driven in part by the burgeoning fragrance and dye industries.^{[5][6][7]} Chemists began to explore the relationship between molecular structure and odor, leading to the creation of synthetic aroma chemicals that could mimic or enhance natural scents.^{[8][9]} Acetophenone, the parent compound of **p-nonylacetophenone**, was one such early synthetic fragrance ingredient, valued for its sweet, floral, and almond-like aroma.^{[10][11]} The introduction of various alkyl chains onto the acetophenone scaffold allowed for the modulation of its olfactory properties, giving rise to a family of aromatic ketones with diverse scent profiles. It is within this context of systematic exploration of structure-activity relationships in fragrance chemistry that **p-nonylacetophenone** and other long-chain alkyl acetophenones likely emerged.

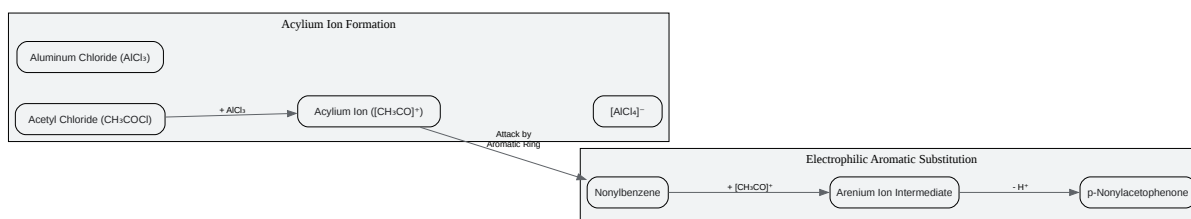
Synthesis of p-Nonylacetophenone

The primary and most industrially viable method for the synthesis of **p-nonylacetophenone** is the Friedel-Crafts acylation of nonylbenzene.^{[12][13][14]} This reaction involves the electrophilic substitution of an acyl group onto the aromatic ring of nonylbenzene, typically using an acylating agent such as acetyl chloride or acetic anhydride in the presence of a Lewis acid catalyst.

The Friedel-Crafts Acylation: A Mechanistic Overview

The Friedel-Crafts acylation proceeds through the formation of a highly electrophilic acylium ion. The Lewis acid, commonly anhydrous aluminum chloride (AlCl_3), coordinates to the halogen of the acetyl chloride, polarizing the carbon-halogen bond and facilitating its cleavage

to form the acylium ion. This electrophile is then attacked by the electron-rich aromatic ring of nonylbenzene. Due to the ortho-, para-directing nature of the alkyl group, the acylation occurs predominantly at the para position, with a smaller amount of the ortho isomer being formed. A subsequent deprotonation of the arenium ion intermediate restores the aromaticity of the ring, yielding **p-nonylacetophenone**.



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Figure 1: Mechanistic pathway of Friedel-Crafts acylation for **p-nonylacetophenone** synthesis.

Detailed Experimental Protocol: Friedel-Crafts Acylation of Nonylbenzene

This protocol outlines a laboratory-scale synthesis of **p-nonylacetophenone** via the Friedel-Crafts acylation of nonylbenzene with acetyl chloride.

Materials:

- Nonylbenzene
- Acetyl chloride

- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (CH_2Cl_2) (anhydrous)
- Hydrochloric acid (HCl), 5% aqueous solution
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel with a pressure-equalizing arm.
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser fitted with a calcium chloride drying tube, and a dropping funnel, place anhydrous aluminum chloride (1.1 eq). Add anhydrous dichloromethane to the flask under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Reactants:** Cool the flask in an ice bath. To the dropping funnel, add a solution of nonylbenzene (1.0 eq) in anhydrous dichloromethane. Add this solution dropwise to the stirred suspension of aluminum chloride over 30 minutes, maintaining the temperature below 10 °C.
- **Acylation:** After the addition of the nonylbenzene solution, add acetyl chloride (1.05 eq) to the dropping funnel and add it dropwise to the reaction mixture over 30 minutes, ensuring the temperature remains below 10 °C.

- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir the mixture for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Cool the reaction mixture in an ice bath and slowly quench the reaction by the dropwise addition of a 5% aqueous HCl solution. Transfer the mixture to a separatory funnel.
- **Extraction and Washing:** Separate the organic layer. Wash the organic layer sequentially with 5% HCl, water, saturated sodium bicarbonate solution, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation to yield **p-nonylacetophenone** as a colorless to pale yellow liquid.

Physicochemical and Spectroscopic Characterization

Understanding the physical and spectral properties of **p-nonylacetophenone** is crucial for its identification, quality control, and for predicting its behavior in various applications.

Physical Properties

Property	Value
Molecular Formula	C ₁₇ H ₂₆ O
Molecular Weight	246.39 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	Approximately 165-167 °C at 5 mmHg
Density	Approximately 0.93 g/cm ³

Note: These values are approximate and can vary depending on the purity and the specific isomer of the nonyl group.

Spectroscopic Analysis

While a dedicated public database of spectra for **p-nonylacetophenone** is not readily available, its spectral characteristics can be reliably predicted based on its structure and comparison with analogous compounds like 4'-methylacetophenone.^{[15][16]}

3.2.1. ¹H NMR Spectroscopy

The ¹H NMR spectrum of **p-nonylacetophenone** is expected to show characteristic signals for the aromatic protons, the acetyl methyl protons, and the protons of the nonyl chain.

- **Aromatic Protons:** Two doublets in the aromatic region (δ 7.0-8.0 ppm), characteristic of a 1,4-disubstituted benzene ring. The doublet downfield corresponds to the protons ortho to the electron-withdrawing acetyl group, while the upfield doublet corresponds to the protons ortho to the electron-donating nonyl group.
- **Acetyl Protons:** A singlet at approximately δ 2.5 ppm, integrating to three protons, corresponding to the methyl group of the acetyl moiety.
- **Nonyl Chain Protons:** A series of multiplets in the upfield region (δ 0.8-2.7 ppm). A triplet at around δ 0.9 ppm corresponds to the terminal methyl group of the nonyl chain. A triplet at around δ 2.6 ppm corresponds to the methylene group directly attached to the aromatic ring. The remaining methylene groups will appear as a complex multiplet between δ 1.2-1.6 ppm.

3.2.2. ¹³C NMR Spectroscopy

The ¹³C NMR spectrum will provide information about the carbon skeleton of the molecule.

- **Carbonyl Carbon:** A signal in the downfield region, typically around δ 197-198 ppm, characteristic of a ketone carbonyl carbon.
- **Aromatic Carbons:** Six signals in the aromatic region (δ 120-150 ppm). The carbon attached to the acetyl group and the carbon attached to the nonyl group will be deshielded, while the other aromatic carbons will appear at higher field.
- **Acetyl Carbon:** A signal for the methyl carbon of the acetyl group at around δ 26 ppm.

- Nonyl Chain Carbons: A series of signals in the upfield region (δ 14-36 ppm) corresponding to the nine carbons of the nonyl chain.

3.2.3. Infrared (IR) Spectroscopy

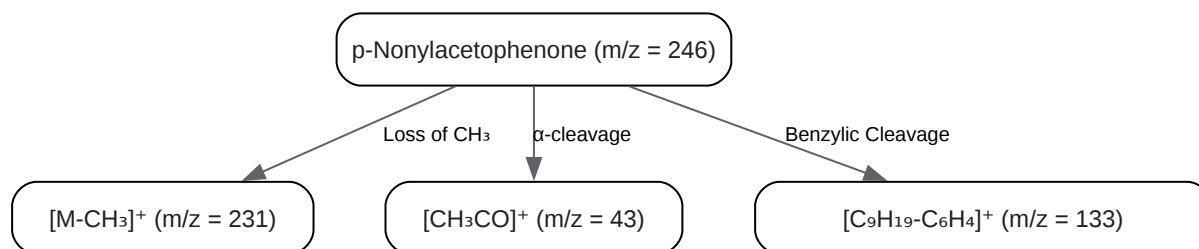
The IR spectrum of **p-nonylacetophenone** is expected to show the following key absorption bands:

- C=O Stretch: A strong, sharp absorption band in the region of 1680-1690 cm^{-1} , characteristic of an aryl ketone.
- C-H Stretch (Aromatic): Weak to medium bands above 3000 cm^{-1} .
- C-H Stretch (Aliphatic): Strong bands below 3000 cm^{-1} , corresponding to the C-H bonds of the nonyl and acetyl methyl groups.
- C=C Stretch (Aromatic): Medium to weak bands in the region of 1450-1600 cm^{-1} .

3.2.4. Mass Spectrometry

In the mass spectrum of **p-nonylacetophenone**, the molecular ion peak (M^+) would be observed at $m/z = 246$. Key fragmentation patterns would include:

- Loss of a methyl group: A peak at $m/z = 231$, corresponding to the loss of the acetyl methyl group ($[\text{M}-15]^+$).
- Formation of the acylium ion: A prominent peak at $m/z = 43$, corresponding to the $[\text{CH}_3\text{CO}]^+$ fragment.
- Benzylic cleavage: Fragmentation of the nonyl chain, leading to a series of peaks separated by 14 mass units (CH_2). A significant peak at $m/z = 133$ would correspond to the cleavage of the C-C bond beta to the aromatic ring.



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